

1-Phenylcyclopentanecarbaldehyde: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 1-
Phenylcyclopentanecarbaldehyde

Cat. No.: B1352595

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known safety and hazard information for **1-Phenylcyclopentanecarbaldehyde**. The information is compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound. All quantitative data is summarized in tables for clarity, and relevant experimental protocols, based on internationally recognized guidelines, are detailed.

Chemical and Physical Properties

A foundational understanding of the chemical and physical properties of a substance is critical for its safe handling. The key identifiers and properties of **1-Phenylcyclopentanecarbaldehyde** are presented below.

Property	Value
IUPAC Name	1-phenylcyclopentane-1-carbaldehyde[1]
Synonyms	1-Phenylcyclopentanecarboxaldehyde, 1-phenyl-cyclopentane-1-carbaldehyde
CAS Number	21573-69-3[1]
Molecular Formula	C ₁₂ H ₁₄ O[1]
Molecular Weight	174.24 g/mol [1]

Hazard Identification and Classification

1-Phenylcyclopentanecarbaldehyde is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.

GHS Classification

The GHS classification for **1-Phenylcyclopentanecarbaldehyde** is based on notifications to the European Chemicals Agency (ECHA) C&L Inventory.[1]

Hazard Class	Hazard Category	GHS Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[1]

GHS Pictograms and Signal Word

- Pictogram:
 - GHS07 (Exclamation Mark)

- Signal Word: Warning[1]

Toxicological Data

Currently, specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **1-Phenylcyclopentanecarbaldehyde** are not publicly available. The GHS classification of "Acute Toxicity, Oral, Category 4" indicates an LD50 value is likely to be in the range of 300 to 2000 mg/kg for oral exposure in animal studies.

Experimental Protocols for Hazard Determination

The GHS classifications are determined through standardized experimental protocols. While specific studies for **1-Phenylcyclopentanecarbaldehyde** are not available, the following sections detail the likely methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity (OECD 420, 423, 425)

The determination of acute oral toxicity is typically conducted using one of three main OECD guidelines: the Fixed Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), or the Up-and-Down Procedure (OECD 425).[2][3][4] These methods aim to determine the dose at which a substance causes adverse effects or mortality after a single oral dose.

General Protocol Outline:

- Animal Selection: Healthy, young adult rodents (usually rats, with females often being slightly more sensitive) are used.[4]
- Housing and Fasting: Animals are acclimatized to laboratory conditions and fasted prior to dosing.[4]
- Dose Administration: The test substance is administered orally via gavage in a single dose. The volume is typically limited to 1 mL/100g of body weight for aqueous solutions.[2]
- Observation Period: Animals are observed for signs of toxicity and mortality with special attention during the first few hours and then daily for a total of 14 days.[4]

- **Data Collection:** Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and behavior. Body weight is recorded weekly.[4]
- **Endpoint:** The study allows for the estimation of an LD50 value or classification into a GHS category based on the observed toxicity and mortality at different dose levels.[2][5]

Skin Irritation (OECD 404, 439)

Skin irritation refers to the production of reversible inflammatory changes in the skin following the application of a test substance.[6][7] Modern approaches prioritize in vitro methods to reduce animal testing.

In Vitro Method (OECD 439 - Reconstructed Human Epidermis Test):

- **Test System:** A three-dimensional reconstructed human epidermis (RhE) model is used, which mimics the properties of the human epidermis.[7][8]
- **Application:** The test chemical is applied topically to the RhE tissue.[8]
- **Exposure and Incubation:** After a defined exposure period (e.g., 1 hour), the tissues are rinsed and incubated for a post-exposure period (e.g., 24 hours).[9]
- **Viability Assessment:** Cell viability is determined using a colorimetric assay, such as the MTT assay. A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[8][10]

Eye Irritation (OECD 405)

This test evaluates the potential of a substance to cause reversible or irreversible damage to the eye.

In Vivo Method (OECD 405 - Acute Eye Irritation/Corrosion):

- **Animal Selection:** Typically, albino rabbits are used.
- **Procedure:** The test substance is applied in a single dose to the conjunctival sac of one eye of the animal. The other eye serves as a control.[11][12]

- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to assess the degree of irritation or corrosion.[12][13] Lesions of the cornea, iris, and conjunctiva are scored.
- Duration: The observation period is typically up to 21 days to determine the reversibility of any effects.[12][13]
- Animal Welfare: The use of analgesics and anesthetics is recommended to minimize pain and distress.[11][14] If a substance is known to be corrosive or a severe skin irritant, in vivo eye testing should be avoided.[11]

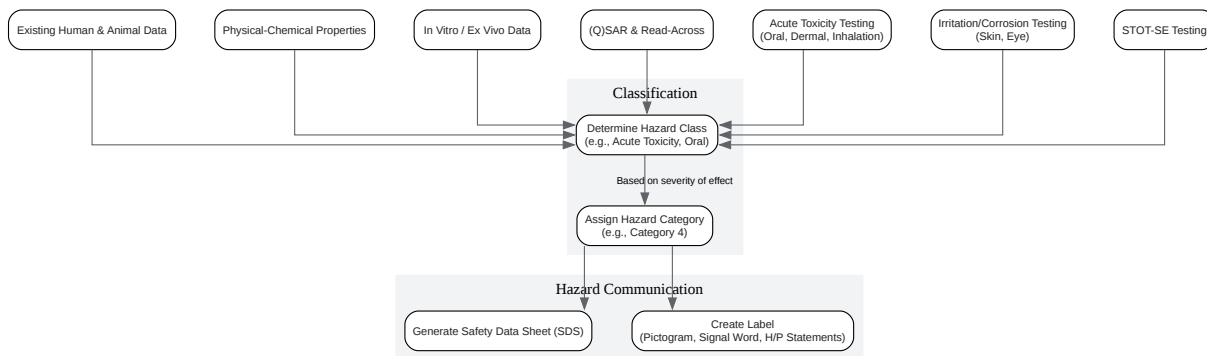
Handling and Storage

Given the hazardous nature of **1-Phenylcyclopentanecarbaldehyde**, strict adherence to safety protocols is essential.

Precaution Category	Recommendations
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection. Ensure adequate ventilation or use respiratory protection.
Handling	Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.
Storage	Keep container tightly closed in a dry and well-ventilated place. Store refrigerated under an inert atmosphere.
Incompatible Materials	Strong oxidizing agents and strong reducing agents.

Visualizations

GHS Hazard Identification and Classification Workflow





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